Introduction: Understanding the Molecular Foundation of Tetradecyl Acrylate

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Compound of Interest

Compound Name:	*Tetradecyl acrylate*
CAS No.:	*33827-80-4*
Cat. No.:	*B3424242*

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Tetradecyl acrylate (TDA), also known as myristyl acrylate, is a long-chain alkyl acrylate monomer that serves as a critical building block in the synthesis of advanced polymers.[1] Its unique molecular structure, characterized by a hydrophilic acrylate head and a long, hydrophobic C14 alkyl tail, imparts a distinct set of physical properties that are leveraged in sophisticated applications ranging from coatings and adhesives to, most pertinently for this guide, the development of novel drug delivery systems.[2] In the pharmaceutical and biomedical fields, polymers and copolymers derived from TDA are explored for creating hydrophobic drug matrices, nanoparticle shells, and biocompatible materials where properties like hydrophobicity, flexibility, and thermal behavior are paramount.

This guide provides an in-depth analysis of the core physical properties of **tetradecyl acrylate**. We will move beyond simple data presentation to explore the causality behind these properties and the established methodologies for their precise measurement. For the researcher, scientist, or drug development professional, a thorough understanding of these fundamental characteristics is not merely academic; it is the bedrock upon which successful formulation, process development, and product performance are built.

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Molecular Identity and Specifications

Before any physical characterization can be trusted, the identity and purity of the material must be unequivocally confirmed. The fundamental specifications for **tetradecyl acrylate** provide the baseline for all subsequent measurements.

- IUPAC Name: tetradecyl prop-2-enoate[3]
- Synonyms: Acrylic Acid Tetradecyl Ester, Myristyl acrylate[4][5]
- CAS Number: 21643-42-5[3]
- Molecular Formula: C17H32O2[3][6][7]
- Molecular Weight: 268.43 g/mol [3][6][7]

The long C14 alkyl chain is the dominant feature of the molecule and is directly responsible for the low water solubility and the relatively low melting point observed. The acrylate group provides the site for polymerization, the reactivity of which is a chemical property but is influenced by the physical environment (e.g., viscosity, temperature) during synthesis.

Core Physical Properties: Data and Implications

The utility of **tetradecyl acrylate** in any application is a direct consequence of its physical attributes. The following sections detail these properties, explain their relevance, and provide robust protocols for their experimental determination.

Physical State and Appearance

Under standard laboratory conditions (20-25°C), **tetradecyl acrylate** exists as a colorless to almost colorless, clear liquid.[8] This liquid state simplifies handling, enabling straightforward transfer, mixing, and reaction setup without the need for heating or specialized solid-handling equipment.

Its melting point is reported to be 14 °C.[4][7][9] This is a critical parameter for storage and logistics. It implies that in temperate or controlled laboratory environments, the monomer will be liquid. However, during shipping in colder seasons or storage in unheated facilities, TDA can solidify. This necessitates a controlled thawing protocol to ensure homogeneity before use, as

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fractional freezing and thawing could lead to a non-uniform distribution of the stabilizer (typically Monomethyl Ether of Hydroquinone, MEHQ).[8]

Density and Specific Gravity

The density of **tetradecyl acrylate** is consistently reported as 0.87 g/cm³ at 20°C.[4][9][10] This value is less than that of water, which is expected for a long-chain hydrocarbon derivative.

Causality & Application Insight: Density is a fundamental property required for converting mass-based measurements to volume-based measurements, a constant necessity in both research and manufacturing. In drug formulation, the density of a polymerizable monomer like TDA influences the final density of the resulting nanoparticle or microparticle, which can affect its sedimentation rate in suspension and its behavior in vivo.

Experimental Protocol: Density Determination via Pycnometer

This protocol provides a self-validating system for accurately determining the density of a liquid monomer like TDA.

- Preparation & Calibration:
  - Thoroughly clean a 10 mL or 25 mL pycnometer with a suitable solvent (e.g., acetone) and dry it completely.
  - Determine the mass of the empty, dry pycnometer (m_pyc) to a precision of 0.1 mg.
  - Fill the pycnometer with deionized, degassed water of a known temperature (e.g., 20.0 ± 0.1°C). Ensure no air bubbles are trapped.
  - Place the filled pycnometer in a temperature-controlled water bath until it reaches thermal equilibrium.
  - Adjust the water level to the calibration mark, dry the exterior, and measure its mass (m_pyc+water).
  - The volume of the pycnometer (V_pyc) is calculated as: (m_pyc+water - m_pyc) / ρ_water, where ρ_water is the tabulated density of water at the measurement temperature. This calibration step is crucial for accuracy.

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- Sample Measurement:
  - Empty and dry the calibrated pycnometer.
  - Fill the pycnometer with **tetradecyl acrylate**, ensuring the sample has been equilibrated to the same temperature (20.0 ± 0.1°C).
  - Measure the mass of the pycnometer filled with TDA (m_pyc+TDA).
- Calculation:
  - The density of **tetradecyl acrylate** (ρ_TDA) is calculated as: (m_pyc+TDA - m_pyc) / V_pyc.
- Validation:
  - Perform the measurement in triplicate. The standard deviation should be less than 0.0005 g/cm³ for a valid result.

Refractive Index

The refractive index (n) of **tetradecyl acrylate** is reported in the range of 1.4450 to 1.4490 at 20°C (for a wavelength of 589.3 nm, the sodium D-line).[4][9][10]

Causality & Application Insight: The refractive index is a measure of how light propagates through a substance. It is an intrinsic property that is highly sensitive to purity, temperature, and pressure. For researchers, it serves as a rapid and non-destructive method for quality control; a deviation from the expected value can indicate the presence of impurities or residual reactants. In the context of drug delivery, the refractive index of polymers is critical for the optical characterization of nanoparticles. Techniques like Dynamic Light Scattering (DLS) rely on this value to accurately calculate particle size distributions.

Experimental Protocol: Refractive Index Measurement via Abbe Refractometer

- Instrument Setup & Calibration:
  - Turn on the Abbe refractometer and the associated circulating water bath, setting the temperature to precisely 20.0°C. Allow the instrument's prisms to equilibrate.

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- Calibrate the instrument using a standard of known refractive index (e.g., distilled water, nD = 1.3330 at 20°C). Adjust the instrument until the correct value is read.

- Sample Application:
  - Open the prism assembly. Using a clean pipette, apply 2-3 drops of **tetradecyl acrylate** onto the surface of the lower measuring prism.
  - Close the prisms firmly. The liquid should spread evenly to form a thin film.

- Measurement:
  - Look through the eyepiece and turn the adjustment knob until the light and dark fields converge into a sharp, single line.
  - If color fringing (dispersion) is observed, adjust the dispersion compensator until the dividing line is sharp and achromatic (black and white).
  - Press the "read" button or look at the internal scale to obtain the refractive index value to four decimal places.

- Validation:
  - Clean the prisms thoroughly with a soft tissue and an appropriate solvent (e.g., isopropanol) between measurements.
  - Repeat the measurement three times. The readings should agree within ±0.0002.

Thermal Properties: Boiling Point

The boiling point of **tetradecyl acrylate** is 138 °C at a reduced pressure of 0.4 mmHg.[7][9]

Causality & Application Insight: It is crucial to note that this is not the boiling point at atmospheric pressure. Acrylate monomers are thermally sensitive and can undergo spontaneous, often violent, polymerization at elevated temperatures. Therefore, they are purified by vacuum distillation. The high molecular weight and long alkyl chain result in a high boiling point, and the application of a vacuum is essential to lower this to a temperature where distillation can occur safely without initiating polymerization. This property dictates the

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purification strategy for the monomer and informs the upper temperature limits for its safe handling and processing in polymer synthesis.

Solubility Profile

Tetradecyl acrylate exhibits extremely low water solubility, reported as 2 µg/L at 20°C.[4][9][10] Its LogP value (a measure of lipophilicity) is high at 7.22 at 25°C, indicating a strong preference for non-polar, organic environments.[4][10] It is expected to be freely soluble in common organic solvents like toluene, tetrahydrofuran (THF), and chlorinated solvents.

Causality & Application Insight: The dominant C14 hydrophobic chain dictates this solubility profile. This is the single most important property for its use in drug delivery for hydrophobic drugs. Polymers made from TDA can form the core of nanoparticles or microparticles, creating a non-aqueous microenvironment to encapsulate and stabilize water-insoluble active pharmaceutical ingredients (APIs). The choice of solvent for polymerization and purification is also dictated by this property.

Summary of Key Physical Properties

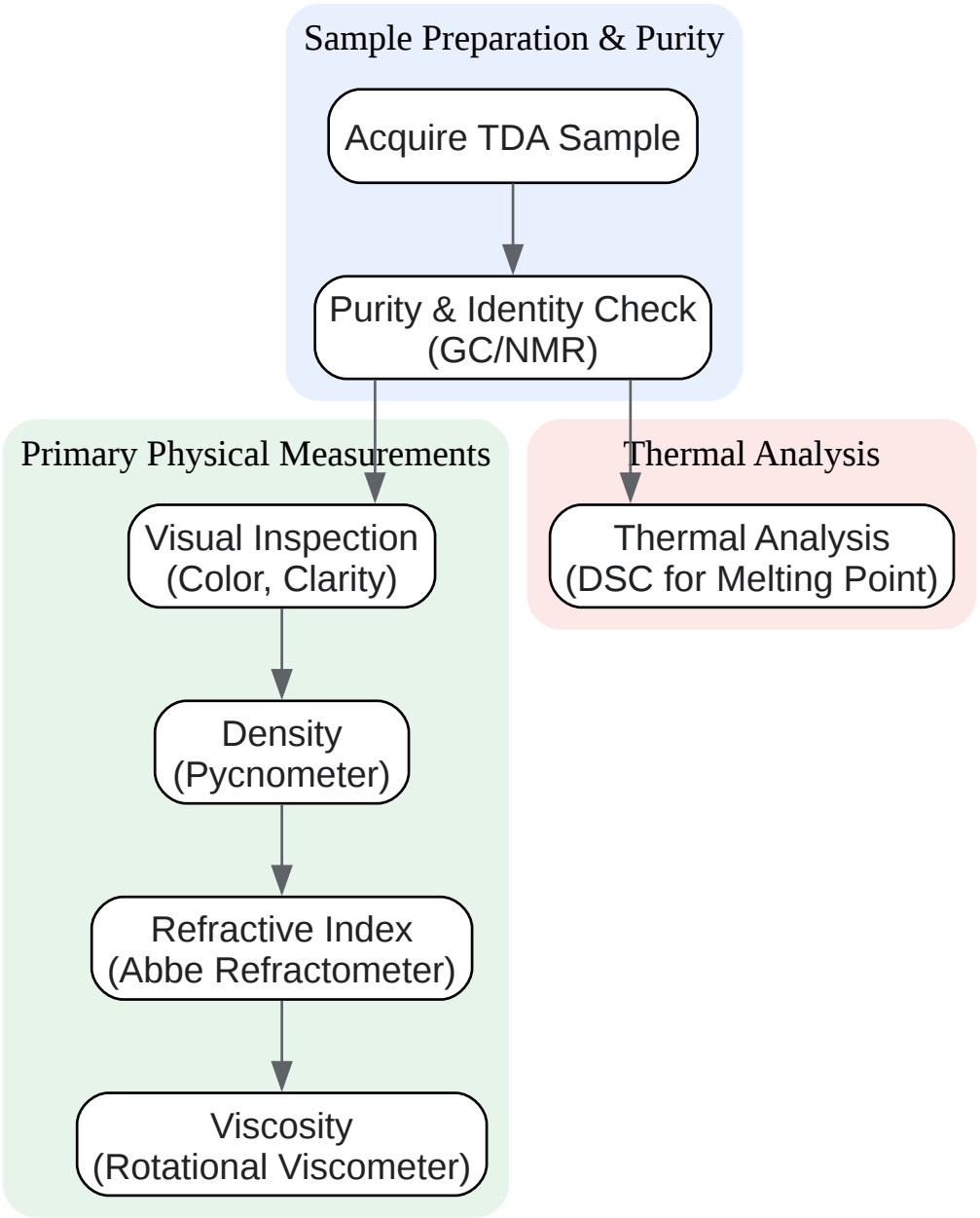
For ease of reference, the core quantitative physical properties of **tetradecyl acrylate** are summarized below.

Property	Value	Conditions	Source(s)
Molecular Weight	268.43 g/mol	-	[3][6][7]
Physical State	Liquid	20°C, 1 atm	
Melting Point	14 °C	1 atm	[7][9]
Boiling Point	138 °C	0.4 mmHg	[7][9]
Density	0.87 g/cm³	20°C	[4][9][10]
Refractive Index (nD)	1.4450 - 1.4490	20°C	[4][9][10]
Water Solubility	2 µg/L	20°C	[4][9][10]
LogP	7.22	25°C	[4][10]

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Visualization of Experimental Workflows and Property Relationships

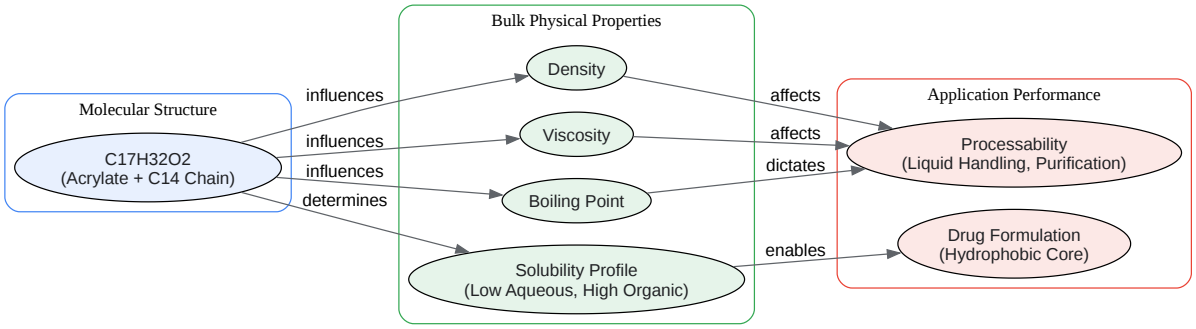
To better conceptualize the process of characterization and the interplay of molecular and bulk properties, the following diagrams are provided.



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Caption: Logical workflow for the physical characterization of TDA.

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Caption: Interrelation of TDA's molecular structure and its properties.

Safety and Handling Considerations for Experimental Procedures

When conducting the protocols described above, it is imperative to adhere to strict safety standards. **Tetradecyl acrylate** is classified as a substance that causes skin and serious eye irritation.[3][11][12] It may also cause respiratory irritation.[3][12]

- Personal Protective Equipment (PPE): Always wear protective gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[11][12]
- Ventilation: All handling and measurements should be performed in a well-ventilated area or inside a chemical fume hood to avoid inhalation of vapors.[12]
- Handling: Avoid direct contact with skin, eyes, and clothing.[11] In case of skin contact, wash thoroughly with soap and water. If eye contact occurs, rinse cautiously with water for several minutes.[11]

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- Storage: Store in a cool, dry, dark place, away from heat sources and direct light to prevent premature polymerization.[10] The container should be tightly sealed.[12]

Conclusion

The physical properties of **tetradecyl acrylate**—from its liquid state at room temperature and low density to its high refractive index and pronounced hydrophobicity—are direct consequences of its unique molecular architecture. For the materials scientist or drug development professional, these are not merely data points but critical design parameters. They dictate storage and handling protocols, inform the choice of analytical techniques, guide the design of polymerization processes, and ultimately enable the creation of advanced materials for specialized applications like targeted drug delivery. A comprehensive and practical understanding of these properties is therefore indispensable for innovation and success in the field.

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